

CPI703 solubility in DMSO and culture media

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Compound of Interest

Compound Name: CPI703

Cat. No.: B12403119

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Technical Support Center: CPI703

Welcome to the technical support center for **CPI703**. This resource is designed to assist researchers, scientists, and drug development professionals in utilizing **CPI703** effectively in their experiments. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is **CPI703** and what is its mechanism of action?

A1: **CPI703** is a small molecule inhibitor of the bromodomain and extra-terminal domain (BET) family of proteins, specifically targeting the first bromodomain (BD1) of the CBP/p300 proteins. [1] By binding to this domain, **CPI703** modulates the expression of target genes involved in key cellular processes. The CBP/p300 proteins are transcriptional co-activators that play a crucial role in regulating gene expression by acetylating histones, which leads to a more relaxed chromatin structure that is accessible for transcription.[2]

Q2: What is the solubility of **CPI703** in DMSO?

A2: While specific quantitative solubility data for **CPI703** in DMSO is not readily available in public literature, it is a common practice for similar small molecule inhibitors to be dissolved in DMSO for in vitro studies. For a structurally related CBP/p300 inhibitor, A-485, the solubility in DMSO is high. This information can be used as a general guideline for preparing stock solutions of **CPI703**.

Q3: What is the recommended solvent for preparing **CPI703** stock solutions for cell culture experiments?

A3: Dimethyl sulfoxide (DMSO) is the most common and recommended solvent for dissolving a wide range of small molecule inhibitors, including those with hydrophobic properties like **CPI703**, for use in cell-based assays. It is advisable to use anhydrous, high-purity DMSO to prepare a concentrated stock solution.

Q4: What is the maximum concentration of DMSO that is safe for my cells in culture?

A4: The tolerance of cell lines to DMSO can vary. As a general rule, it is recommended to keep the final concentration of DMSO in the cell culture medium below 0.5% (v/v). However, for sensitive cell lines, a final concentration of 0.1% (v/v) or lower is often preferred to minimize any potential solvent-induced cytotoxicity or off-target effects. It is always best practice to include a vehicle control (media with the same final concentration of DMSO as the highest concentration of the inhibitor) in your experiments to assess the impact of the solvent on your specific cell line.

Solubility Data

Quantitative solubility data for **CPI703** is not readily available. The following table provides solubility information for A-485, a similar potent and selective p300/CBP catalytic inhibitor, which can be used as a reference.

Compound	Solvent	Reported Solubility	Notes
A-485	DMSO	≥ 100 mg/mL	It is recommended to use fresh, anhydrous DMSO as moisture can reduce solubility.
CPI703	DMSO	Data not available	Expected to be soluble based on its chemical nature and common use of DMSO for similar inhibitors.
CPI703	Culture Media	Expected to have low solubility	Direct dissolution in aqueous-based culture media is not recommended.

Troubleshooting Guide

Issue: My **CPI703** solution precipitates when I add it to the cell culture medium.

This is a common issue encountered with hydrophobic compounds when they are transferred from a high-concentration organic stock solution to an aqueous environment.

Possible Cause	Troubleshooting Steps
"Salting Out" Effect: The rapid change in solvent polarity causes the compound to crash out of solution.	1. Perform a serial dilution: Instead of a single large dilution, create intermediate dilutions of your DMSO stock in pre-warmed (37°C) culture medium. 2. Add stock solution to media with rapid mixing: Slowly add the CPI703 stock solution to the culture medium while gently vortexing or swirling to ensure rapid and even dispersion.
Final Concentration Exceeds Solubility Limit: The desired experimental concentration of CPI703 is higher than its solubility in the final culture medium.	1. Lower the final concentration: If experimentally feasible, reduce the working concentration of CPI703. 2. Increase the final DMSO concentration: If your cells can tolerate it, a slightly higher final DMSO concentration (e.g., up to 0.5%) may help to keep the compound in solution. Always include a vehicle control.
Temperature Shock: Adding a cold stock solution to warm media can cause precipitation.	1. Equilibrate solutions to the same temperature: Allow both the CPI703 stock solution and the culture medium to reach room temperature or 37°C before mixing.
Interaction with Media Components: Components in the serum or media supplements may interact with CPI703, reducing its solubility.	1. Test in serum-free vs. serum-containing media: If your experiment allows, compare the solubility in different media formulations. Proteins in serum can sometimes help to solubilize hydrophobic compounds.

Experimental Protocols

Protocol 1: Preparation of a 10 mM CPI703 Stock Solution in DMSO

Materials:

- **CPI703** powder

- Anhydrous dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes and sterile filter tips
- Vortex mixer

Procedure:

- Determine the required mass of **CPI703**: To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = 10 \text{ mmol/L} \times \text{Molecular Weight of CPI703 (g/mol)} \times \text{Volume of DMSO (L)} \times 1000$
- Weigh the **CPI703** powder: In a sterile microcentrifuge tube, carefully weigh the calculated amount of **CPI703**.
- Dissolve in DMSO: Add the calculated volume of anhydrous DMSO to the tube containing the **CPI703** powder.
- Ensure complete dissolution: Vortex the tube for 1-2 minutes until the **CPI703** is completely dissolved. A brief sonication or gentle warming (up to 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquot and store: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light.

Protocol 2: Preparation of CPI703 Working Solutions and Treatment of Cells

Materials:

- 10 mM **CPI703** stock solution in DMSO
- Complete cell culture medium, pre-warmed to 37°C
- Cultured cells in multi-well plates

- Sterile serological pipettes and filter tips

Procedure:

- Thaw the **CPI703** stock solution: Thaw an aliquot of the 10 mM **CPI703** stock solution at room temperature.
- Prepare the final working concentration:
 - For a 1:1000 dilution (e.g., to achieve a 10 μ M final concentration), add 1 μ L of the 10 mM stock solution to 999 μ L of pre-warmed complete cell culture medium.
 - Mix immediately and thoroughly by gentle pipetting or inversion.
- Prepare serial dilutions (if necessary): If a range of concentrations is required, perform serial dilutions from the initial working solution in complete cell culture medium. Ensure the final DMSO concentration remains consistent across all conditions, including the vehicle control.
- Treat the cells:
 - Remove the existing medium from the cells.
 - Add the prepared working solutions of **CPI703** (and the vehicle control) to the respective wells.
 - Gently rock the plate to ensure even distribution.
- Incubate: Return the plate to the incubator and incubate for the desired experimental duration.

Visualizations

CBP/p300 Signaling Pathway

The following diagram illustrates the central role of CBP/p300 as transcriptional co-activators.

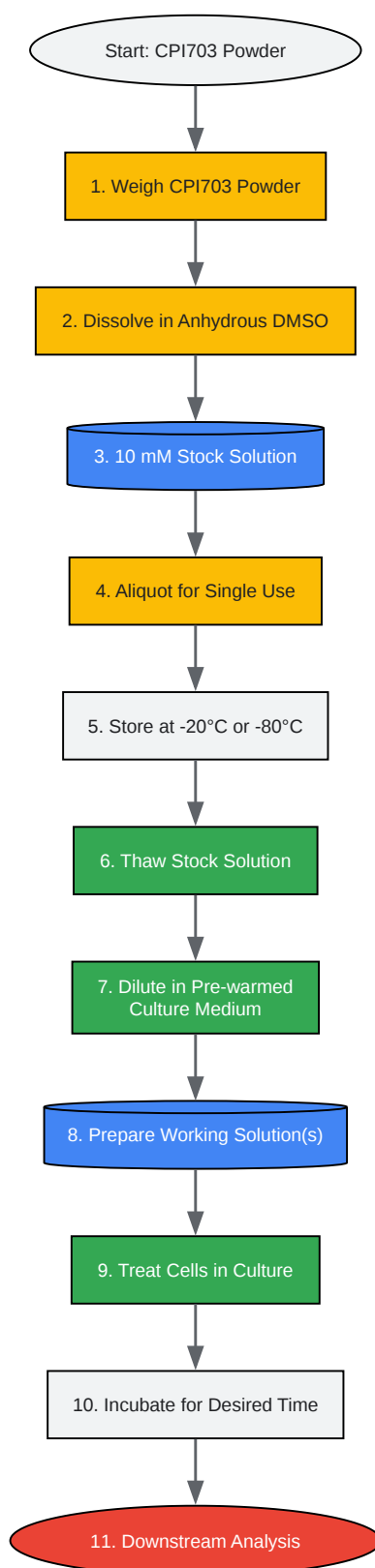


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Role of CBP/p300 in gene transcription and its inhibition by **CPI703**.

Experimental Workflow: Preparing and Using **CPI703**

The following diagram outlines the general workflow for preparing and using **CPI703** in cell culture experiments.



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Workflow for the preparation and application of **CPI703** in cell culture.

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References

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- 2. What are p300-CBP transcription factors inhibitors and how do they work? [synapse.patsnap.com]
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